

Essential Safety and Operational Guide for Handling 2-Methoxybenzoyl Chloride

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Compound of Interest

Compound Name: 2-Methoxybenzoyl chloride

Cat. No.: B140881

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This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and procedural guidance for the handling and disposal of **2-Methoxybenzoyl chloride**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **2-Methoxybenzoyl chloride**
- Synonyms: o-Anisoyl chloride, 2-Anisoyl chloride, 2-Methoxybenzoic acid chloride[1]
- CAS Number: 21615-34-9[1]
- Molecular Formula: $C_8H_7ClO_2$ [1][2]
- Molecular Weight: 170.59 g/mol [2]

Hazard Identification and Personal Protective Equipment (PPE)

2-Methoxybenzoyl chloride is a corrosive and combustible liquid that poses significant health risks upon exposure.[1][3][4] It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment to minimize risk.

Primary Hazards:

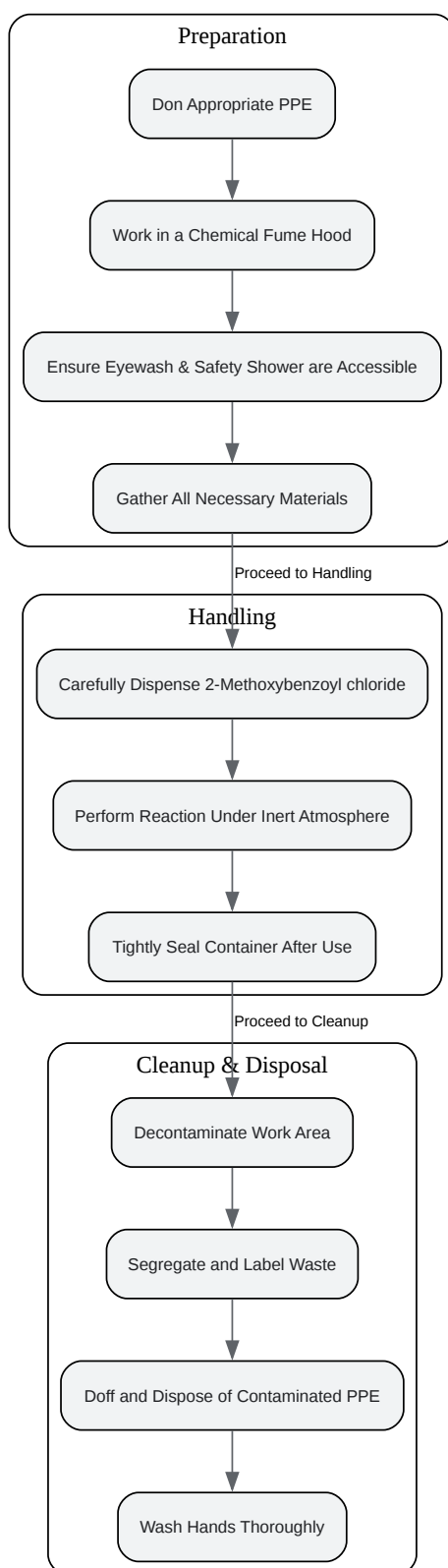
- Causes severe skin burns and eye damage.[2][5]
- May cause respiratory irritation.[2]
- May cause an allergic skin reaction.[5]
- Combustible liquid.[1][3]
- Reacts with water and moisture.[4][6]

The following table summarizes the mandatory personal protective equipment for handling **2-Methoxybenzoyl chloride**.

PPE Category	Specification	Justification
Eye and Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A faceshield is also recommended.[1][3]	Protects against splashes and vapors that can cause severe eye irritation and burns.[1]
Hand	Wear appropriate protective gloves (e.g., chemically impermeable gloves). Gloves must be inspected prior to use. [1][5]	Prevents skin contact which can cause severe burns and potential allergic reactions.[1][5]
Body	Wear appropriate protective clothing to minimize contact with skin.[1] Fire/flamm resistant and impervious clothing is recommended.[5]	Protects against accidental spills and splashes.
Respiratory	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. A type ABEK (EN14387) respirator filter is suggested.[1]	Protects against inhalation of vapors which may cause severe irritation of the respiratory tract.[1] A full-face respirator should be used if exposure limits are exceeded or irritation is experienced.[5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is paramount to ensure safety when working with **2-Methoxybenzoyl chloride**.



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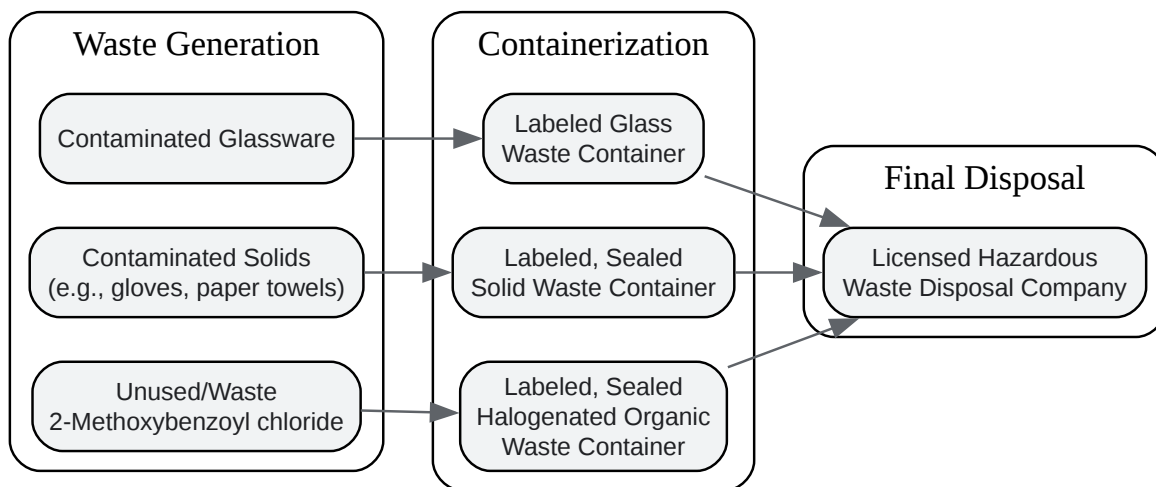
Figure 1. Standard operational workflow for handling **2-Methoxybenzoyl chloride**.

- Preparation:
 - Always work within a certified chemical fume hood to control vapor exposure.[7]
 - Ensure that an eyewash station and safety shower are readily accessible and in good working order.[3][7]
 - Don all required personal protective equipment as detailed in the PPE table.
 - Assemble all necessary glassware and reagents before handling the chemical.
- Handling:
 - When dispensing, do so slowly and carefully to avoid splashing.
 - Keep the container tightly closed when not in use to prevent reaction with moisture in the air.[1]
 - Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and alcohols.[1][3] It should be stored under nitrogen and refrigerated (approximately 4°C).[1][7]
- In Case of a Spill:
 - Evacuate personnel to a safe area.
 - Remove all sources of ignition.[1][5]
 - Absorb the spill with an inert, dry material such as sand or earth, and place it into a chemical waste container.[1] Do not use water.[7]
 - Provide ventilation.[1]

Disposal Plan

Proper disposal of **2-Methoxybenzoyl chloride** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Pathway:



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Figure 2. Disposal pathway for **2-Methoxybenzoyl chloride** waste.

- Waste Collection:
 - Do not dispose of **2-Methoxybenzoyl chloride** down the drain.
 - Collect unused or waste material in a designated, properly labeled, and sealed container for halogenated organic waste.
 - Contaminated materials such as gloves, absorbent pads, and disposable lab coats should be placed in a separate, labeled container for solid chemical waste.
 - Rinse contaminated glassware with an appropriate organic solvent (e.g., acetone) and collect the rinsate as hazardous waste.
- Storage of Waste:
 - Store waste containers in a designated satellite accumulation area that is secure and away from incompatible materials.
- Final Disposal:

- Dispose of the contents and container in accordance with all applicable local, state, and federal regulations.[5] This typically involves arranging for pickup by a licensed hazardous waste disposal company.[8]
- Contaminated packaging can be triple-rinsed and offered for recycling or reconditioning, or punctured and disposed of in a sanitary landfill where permitted.[5]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][5] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[5]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek immediate medical attention.[1] Wash contaminated clothing before reuse.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do so.[5] Continue rinsing. Seek immediate medical attention.[1][5]
Ingestion	Do NOT induce vomiting.[1][5] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1][5] Seek immediate medical attention.[1][5]

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